

Essential Safety and Operational Guide for Handling BAY 73-6691

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Compound of Interest

Compound Name: Bay 73-6691

Cat. No.: B605953

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For researchers, scientists, and drug development professionals, the following provides immediate, essential safety and logistical information for handling the phosphodiesterase 9A (PDE9A) inhibitor, **BAY 73-6691** (CAS RN: 794568-92-6).^[1]^[2] This guide offers procedural best practices for laboratory use and disposal.

Chemical and Hazard Information

| Property | Value | Reference |
|----------------------------|--|-----------|
| Molecular Formula | C15H12ClF3N4O | [1][2] |
| Molecular Weight | 356.73 g/mol | [2][3] |
| Appearance | Powder | [3] |
| GHS Hazard Classifications | Acute toxicity, oral (Category 1, 2), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), Hazardous to the aquatic environment, long-term hazard (Category 4) | [2] |
| Signal Word | Danger | [2] |
| Hazard Statements | H300: Fatal if swallowed, H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation, H413: May cause long lasting harmful effects to aquatic life | [2] |

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure risk, the following personal protective equipment is mandatory when handling **BAY 73-6691**:

| Protection Type | Specific Requirement | Reference |
|--------------------------|---|-----------|
| Eye Protection | Safety goggles with side-shields | [2] |
| Hand Protection | Protective gloves | [2] |
| Skin and Body Protection | Impervious clothing | [2] |
| Respiratory Protection | A suitable respirator, such as a dust mask type N95 (US), should be used. | |

Operational Plan: Handling and Disposal

This section outlines the standard operating procedures for the safe handling and disposal of **BAY 73-6691** in a laboratory setting.

Engineering Controls

- Work with **BAY 73-6691** should be conducted in a well-ventilated area.[2]
- A designated fume hood is recommended, especially when handling the powdered form to avoid dust and aerosol formation.[4]
- Ensure that a safety shower and an eye wash station are readily accessible.[2]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is worn correctly. Prepare the workspace by laying down absorbent, disposable bench paper.
- Weighing: Carefully weigh the powdered compound in a chemical fume hood to minimize inhalation risk.
- Solubilization: If preparing a solution, add the solvent to the vessel containing the pre-weighed **BAY 73-6691** to avoid generating dust.

- Experimental Use: Keep containers tightly sealed when not in use. Avoid contact with skin and eyes.[4]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[2] Decontaminate all work surfaces.

Accidental Release Measures

In the event of a spill:

- Evacuate: Evacuate non-essential personnel from the immediate area.[2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[2]
- Clean-up:
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[2]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
- Dispose: Collect all contaminated materials in a sealed container for proper disposal.[2]

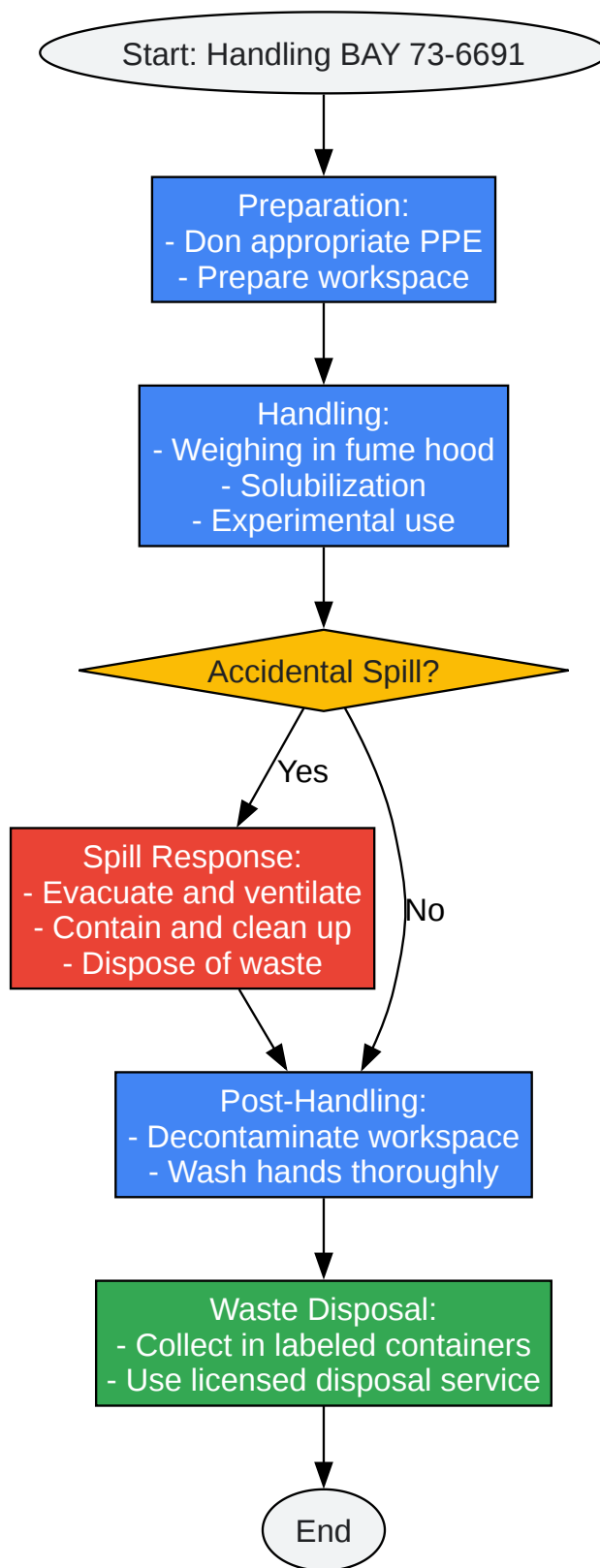
Disposal Plan

All waste materials contaminated with **BAY 73-6691** must be treated as hazardous waste.

- Waste Collection: Collect all solid waste (e.g., contaminated gloves, bench paper, pipette tips) and liquid waste in separate, clearly labeled, sealed containers.
- Disposal: Dispose of all waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[5] Do not dispose of down the drain or in regular trash.

Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling of **BAY 73-6691**.



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Caption: Workflow for Safe Handling of **BAY 73-6691**.

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